

# In-Depth Technical Guide: **tert-Butyl (3-methylpyrrolidin-3-yl)carbamate**

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## Compound of Interest

**Compound Name:** *tert-Butyl (3-methylpyrrolidin-3-yl)carbamate*

**Cat. No.:** B183127

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## Introduction

**tert-Butyl (3-methylpyrrolidin-3-yl)carbamate** (CAS No. 147459-52-7) is a heterocyclic organic compound that serves as a valuable building block in medicinal chemistry and drug discovery. Its structure incorporates a pyrrolidine ring, a common scaffold in many biologically active compounds, and a tert-butyloxycarbonyl (Boc) protecting group on a primary amine. The presence of a gem-dimethyl group at the 3-position of the pyrrolidine ring offers unique conformational constraints and metabolic stability to molecules that incorporate this moiety. This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, and its applications in research and development.

## Physicochemical Properties

A summary of the key physicochemical properties of **tert-Butyl (3-methylpyrrolidin-3-yl)carbamate** is presented in the table below. These properties are essential for its handling, storage, and application in chemical synthesis.

Property	Value	Reference(s)
CAS Number	147459-52-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>10</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	200.28 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
IUPAC Name	tert-butyl N-(3-methylpyrrolidin-3-yl)carbamate	<a href="#">[1]</a>
Melting Point	32-33 °C	<a href="#">[1]</a>
Boiling Point (Predicted)	289.8 ± 29.0 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[7]</a>
Density (Predicted)	1.02 ± 0.1 g/cm <sup>3</sup>	<a href="#">[7]</a>
Appearance	Solid	
Storage Temperature	2-8°C, in a dry, dark place	<a href="#">[6]</a>

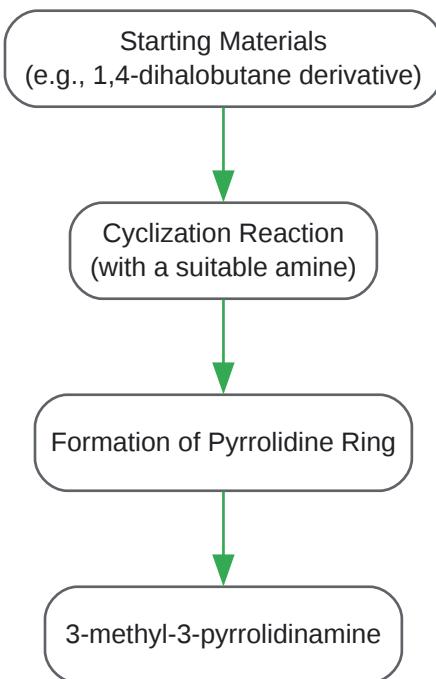
## Synthesis

The synthesis of **tert-Butyl (3-methylpyrrolidin-3-yl)carbamate** is typically achieved through a two-step process: the synthesis of the precursor amine, 3-methyl-3-pyrrolidinamine, followed by the protection of the primary amine with a tert-butyloxycarbonyl (Boc) group.

### Synthesis of 3-methyl-3-pyrrolidinamine (Precursor)

The synthesis of the pyrrolidine ring is a fundamental step. While various methods exist for pyrrolidine synthesis, a common approach involves the cyclization of a suitable precursor.

Experimental Workflow: Synthesis of 3-methyl-3-pyrrolidinamine



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Caption: General workflow for the synthesis of the 3-methyl-3-pyrrolidinamine precursor.

## Boc Protection of 3-methyl-3-pyrrolidinamine

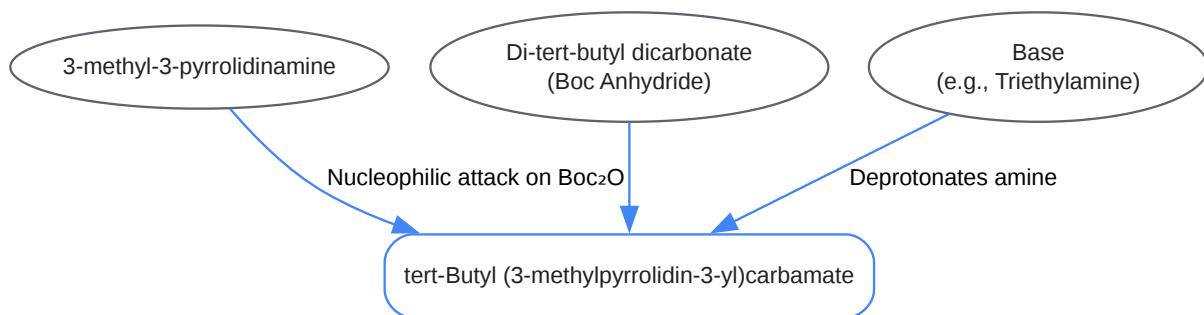
The protection of the primary amine of 3-methyl-3-pyrrolidinamine with a Boc group is a standard procedure in organic synthesis to prevent its reaction in subsequent synthetic steps. [8][9]

### Experimental Protocol: N-tert-Butoxycarbonylation

- **Dissolution:** Dissolve 3-methyl-3-pyrrolidinamine (1.0 equivalent) in a suitable solvent such as dichloromethane (DCM) or a mixture of water and acetone.[10][11]
- **Base Addition:** Add a base, such as triethylamine (1.2 equivalents) or sodium bicarbonate, to the solution.[10]
- **Reagent Addition:** Cool the mixture to 0°C using an ice bath. Slowly add a solution of di-tert-butyl dicarbonate (Boc<sub>2</sub>O, 1.1 equivalents) in the same solvent.

- Reaction: Allow the reaction mixture to warm to room temperature and stir for 2-12 hours.<sup>[8]</sup> The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with an organic solvent like DCM.
- Purification: Wash the combined organic layers with water and brine. Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure to yield the crude product.
- Final Product: If necessary, purify the crude product by column chromatography on silica gel to obtain pure **tert-Butyl (3-methylpyrrolidin-3-yl)carbamate**.

Logical Relationship: Boc Protection Reaction



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Caption: Key components and their roles in the Boc protection of the precursor amine.

## Spectroscopic Data

While specific, experimentally-derived spectra for **tert-Butyl (3-methylpyrrolidin-3-yl)carbamate** are not readily available in public databases, chemical suppliers like BLDpharm indicate the availability of NMR, HPLC, and LC-MS data upon request.<sup>[6]</sup> For reference, the expected spectral characteristics can be inferred from the known spectra of similar Boc-protected amines.

## Applications in Drug Discovery and Development

**tert-Butyl (3-methylpyrrolidin-3-yl)carbamate** is primarily utilized as a building block in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. The Boc-protected amine allows for the selective modification of other parts of the molecule.

The pyrrolidine scaffold is a key feature in many pharmaceuticals due to its ability to introduce conformational rigidity and improve pharmacokinetic properties. The gem-dimethyl substitution at the 3-position can further enhance metabolic stability by sterically hindering enzymatic degradation.

While specific signaling pathways directly modulated by this compound are not documented, its incorporation into larger molecules can lead to compounds with a wide range of biological activities. For instance, pyrrolidine derivatives are found in drugs targeting the central nervous system, as well as in antiviral and antibacterial agents.[\[12\]](#)

## Safety and Handling

**tert-Butyl (3-methylpyrrolidin-3-yl)carbamate** should be handled with appropriate safety precautions in a laboratory setting.

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

It is recommended to handle this compound in a well-ventilated area, using personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[\[1\]](#)

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